

Chemical synthesis protocol for Cytidine 2',3'-dideoxy-2'-fluoro-

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Compound of Interest

Compound Name: Cytidine, 2',3'-dideoxy-2'-fluoro-

CAS No.: 122929-23-1

Cat. No.: B12804185

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Executive Summary & Strategic Rationale

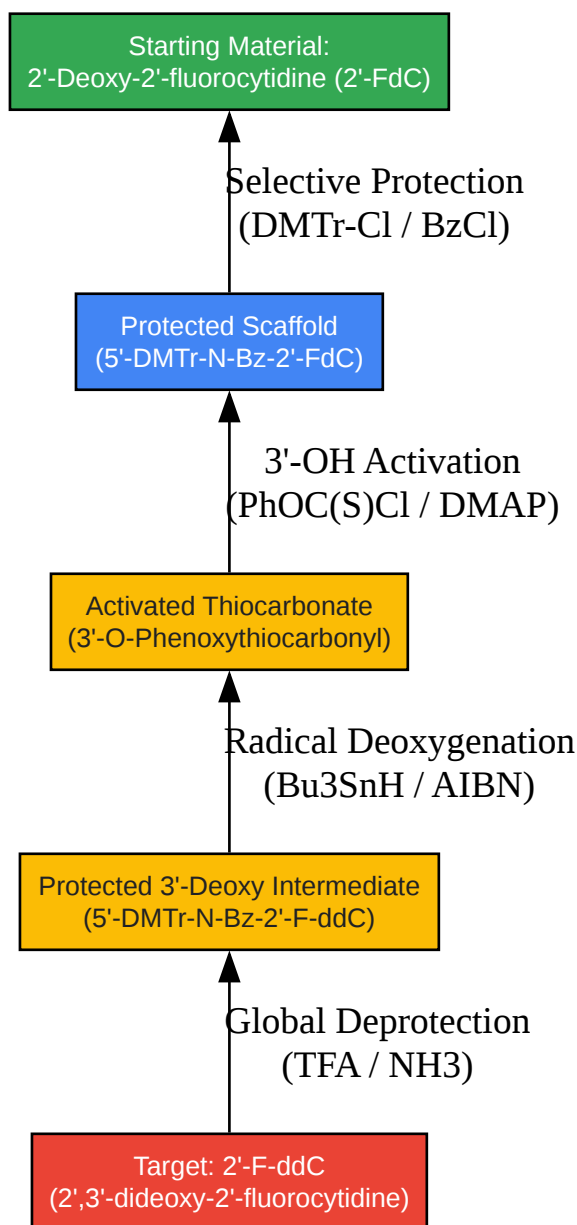
This application note details the chemical synthesis of 2',3'-dideoxy-2'-fluorocytidine (2'-F-ddC), a nucleoside reverse transcriptase inhibitor (NRTI) analogue.^[1] The presence of the 2'-fluorine atom confers resistance to acid hydrolysis and enzymatic degradation, while the lack of a 3'-hydroxyl group acts as an obligate chain terminator during viral DNA synthesis.^[1]

Scientific Logic: Direct glycosylation of 2,3-dideoxy-2-fluoro-sugars often results in poor stereochemical control at the anomeric center (

mixtures).^[1] Therefore, this protocol utilizes a modification strategy starting from the commercially available or readily synthesized 2'-deoxy-2'-fluorocytidine (2'-FdC).^[1] The critical transformation is the removal of the 3'-hydroxyl group via Barton-McCombie radical deoxygenation, a method selected for its tolerance of the electronegative 2'-fluorine substituent which can destabilize cationic intermediates used in alternative deoxygenation routes.^[1]

Retrosynthetic Analysis

The synthesis is deconstructed into three logical phases: Protection, Functionalization (Activation), and Radical Reduction.



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Figure 1: Retrosynthetic logic flow prioritizing the stability of the glycosidic bond.

Detailed Experimental Protocol

Phase 1: Scaffold Protection

Objective: Selectively mask the 5'-hydroxyl and the N4-exocyclic amine to prevent side reactions during the radical step.

Reagents:

- Starting Material: 2'-Deoxy-2'-fluorocytidine (10 mmol)[1]
- 4,4'-Dimethoxytrityl chloride (DMTr-Cl)[1]
- Benzoyl Chloride (BzCl)
- Solvent: Anhydrous Pyridine

Procedure:

- 5'-O-Tritylation: Suspend 2'-FdC (2.45 g, 10 mmol) in anhydrous pyridine (50 mL). Add DMTr-Cl (1.2 eq, 12 mmol) portion-wise at 0°C. Stir at room temperature (RT) for 4 hours. Monitor by TLC (DCM:MeOH 9:1) for the disappearance of the starting material ().
- N4-Benzoylation: To the same reaction vessel (one-pot), add trimethylsilyl chloride (TMSCl, 5 eq) to transiently protect the 3'-OH. Stir for 30 min. Then add BzCl (1.2 eq). Stir for 2 hours.
- Workup: Quench with MeOH (10 mL) followed by aqueous ammonia (to cleave transient 3'-TMS). Partition between DCM and saturated NaHCO₃.
[1] Dry organic layer over Na₂SO₄ and concentrate.[1]
- Purification: Flash chromatography (SiO₂, 0-5% MeOH in DCM).
 - Yield Target: >85% as a white foam.[1]

Phase 2: 3'-OH Activation (Barton-McCombie Precursor)

Objective: Convert the sterically hindered 3'-hydroxyl into a thiocarbonyl derivative susceptible to radical attack.

Reagents:

- Substrate: 5'-O-DMTr-N4-Bz-2'-FdC
- Phenyl chlorothionoformate (PhOC(S)Cl)
- DMAP (4-Dimethylaminopyridine)[1]
- Solvent: Anhydrous DCM/Pyridine

Procedure:

- Dissolve the protected nucleoside (5 mmol) in anhydrous DCM (40 mL) and Pyridine (5 mL).
- Add DMAP (2.0 eq) and cool to 0°C.
- Dropwise add Phenyl chlorothionoformate (1.5 eq).[1] The solution will turn slightly yellow.
- Stir at RT for 12 hours.
- Critical QC Point: TLC should show a non-polar spot (in DCM:MeOH 95:5).
- Workup: Wash with 0.1 M HCl (cold, rapid wash to remove pyridine), then water and brine. Dry and concentrate.
- Purification: Rapid filtration through a silica plug (elute with DCM).[1] Note: Thionoformates can be unstable on silica for long periods.

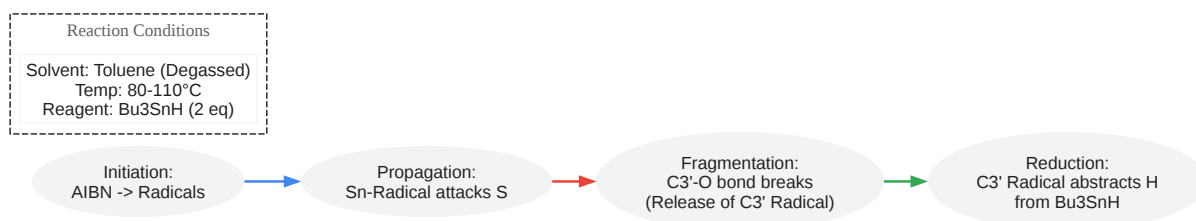
Phase 3: Radical Deoxygenation (The Core Step)

Objective: Homolytic cleavage of the C3'-O bond.[1]

Mechanism: The tributyltin radical (

) attacks the sulfur atom, forming a carbon-centered radical at the 3' position, which abstracts a hydrogen from tributyltin hydride (

).



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Figure 2: Radical chain propagation mechanism.

Procedure:

- Degassing (Crucial): Dissolve the thionocarbonate precursor (4 mmol) in anhydrous Toluene (80 mL). Sparge with Argon for 30 minutes to remove oxygen (oxygen quenches radicals).
- Reagent Prep: Prepare a solution of Tributyltin hydride (, 2.0 eq) and AIBN (0.2 eq) in degassed Toluene (10 mL).
- Addition: Heat the substrate solution to reflux (110°C). Add the reagent solution dropwise over 30 minutes via syringe pump.
 - Why dropwise? To keep the concentration of H-donor low initially, favoring fragmentation over premature reduction.^[1]
- Completion: Reflux for an additional 2 hours.
- Workup: Evaporate toluene. Dissolve residue in Acetonitrile and wash with Hexanes (3x) to remove the bulk of tin byproducts (tin residues partition into hexane; product stays in MeCN).

Phase 4: Global Deprotection

Objective: Remove DMTr and Benzoyl groups to yield the final API.

Procedure:

- Detritylation: Treat the residue with 80% Acetic Acid (aq) at RT for 4 hours. Concentrate to dryness.[\[1\]](#)
- Debenzoylation: Treat with saturated methanolic ammonia (NH₃/MeOH) at RT for 12 hours.
- Final Purification: Reverse-phase HPLC (C18 column).
 - Buffer A: Water (0.1% Formic Acid)
 - Buffer B: Acetonitrile[\[1\]](#)
 - Gradient: 0% to 20% B over 20 min.

Data Summary & Validation

Table 1: Process Parameters and Expected Metrics

Step	Reaction Type	Key Reagents	Expected Yield	Critical Quality Attribute (CQA)
1	Protection	DMTr-Cl, BzCl	85-90%	Regioselectivity (N4 vs O3')
2	Activation	PhOC(S)Cl	90-95%	Complete conversion of 3'-OH
3	Deoxygenation	Bu SnH, AIBN	70-80%	Absence of 2,3-unsaturated byproduct
4	Deprotection	AcOH, NH ₃	85%	Purity >98% (HPLC)

Analytical Validation (Self-Check):

- ^1H NMR (D

O): Look for the disappearance of the H3' multiplet (typically ~ 4.2 ppm) and the appearance of methylene protons at the 3' position. The H2' will show characteristic coupling with the Fluorine (

Hz).

- ^{19}F NMR: A distinct signal around -200 ppm (relative to CFCl_3

), showing geminal coupling to H2'.[\[1\]](#)

- Mass Spec (ESI): Target mass $[\text{M}+\text{H}]^+$ calc. for C

H

FN

O

= 230.09.

Troubleshooting & Safety

- Tin Removal: Tributyltin residues are toxic and difficult to remove.[\[1\]](#)[\[2\]](#)
 - Solution: Use the "KF/Silica" workup. Treat the crude reaction mixture with 10% KF on Silica gel. The fluoride binds the tin, allowing it to be filtered off as a solid.
- 2'-F Elimination: The presence of the electronegative fluorine at 2' can sometimes promote elimination to form the 2',3'-unsaturated olefin (glycal) during the radical step.[\[1\]](#)
 - Mitigation: Ensure strict temperature control (do not exceed 110°C) and use AIBN rather than higher-temperature initiators if possible.

References

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